

A Comprehensive Technical Guide to the Solubility of Cedrenyl Acetate

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Compound of Interest

Compound Name: Cedrenyl acetate

Cat. No.: B3366630

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This technical guide provides an in-depth analysis of the solubility characteristics of **Cedrenyl acetate**, a key fragrance ingredient. The following sections detail its solubility in a wide range of solvents, present standardized experimental protocols for solubility determination, and offer a visual representation of the experimental workflow. This information is intended to support research, development, and formulation activities involving this compound.

Core Physical and Chemical Properties

Cedrenyl acetate (CAS No. 1405-92-1) is a sesquiterpenoid ester valued for its woody and sweet aroma.^[1] A thorough understanding of its solubility is critical for its effective incorporation into various formulations.

Property	Value
Molecular Formula	C ₁₇ H ₂₆ O ₂
Molecular Weight	262.4 g/mol ^[2]
Appearance	Pale yellow clear oily liquid to solid ^[3]
LogP (o/w)	3.9 - 5.365 (estimated) ^{[2][4]}

Quantitative Solubility Data

The solubility of **Cedrenyl acetate** has been determined in a variety of solvents. The data presented below is crucial for predicting its behavior in different solvent systems and for the development of stable, homogeneous formulations.

Table 1: Solubility of **Cedrenyl Acetate** in Various Solvents at 25°C

Solvent	Chemical Class	Solubility (g/L) at 25°C
Water	Aqueous	0.0006203[4][5]
Ethanol	Alcohol	274.88[2]
Methanol	Alcohol	248.9[2]
Isopropanol	Alcohol	285.93[2]
n-Propanol	Alcohol	340.27[2]
n-Butanol	Alcohol	311.43[2]
Isobutanol	Alcohol	246.29[2]
Acetone	Ketone	791.91[2]
Ethyl Acetate	Ester	783.32[2]
Methyl Acetate	Ester	523.38[2]
Toluene	Aromatic Hydrocarbon	1059.53[2]
Acetonitrile	Nitrile	469.98[2]
Dimethylformamide (DMF)	Amide	1005.66[2]
1,4-Dioxane	Ether	1235.71[2]
Dimethyl Sulfoxide (DMSO)	Sulfoxide	52,000 (52 mg/mL)

Qualitative assessments indicate that **Cedrenyl acetate** is generally soluble in alcohols and miscible with most perfume oils, while being practically insoluble in water.[4][6]

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of a substance like **Cedrenyl acetate**, based on established international guidelines.

Method 1: Shake-Flask Method (Based on OECD Guideline 105)

This method, also known as the flask method, is suitable for determining the solubility of substances in water and other solvents.^{[4][7][8][9]}

Principle: A surplus amount of the test substance is agitated in the solvent at a constant temperature until equilibrium is reached. The concentration of the substance in the saturated solution is then determined by a suitable analytical method.

Apparatus:

- Constant temperature bath or shaker
- Glass flasks with stoppers
- Centrifuge or filtration apparatus
- Analytical instrument for concentration measurement (e.g., GC, HPLC)

Procedure:

- Preparation: Add an excess amount of **Cedrenyl acetate** to a flask containing the chosen solvent. The excess solid should be visible.
- Equilibration: Seal the flask and place it in a constant temperature bath or shaker set to the desired temperature (e.g., 25°C). Agitate the mixture for a sufficient time to reach equilibrium. A preliminary test can determine the necessary time, which is often 24 to 48 hours.
- Phase Separation: After equilibration, allow the mixture to stand to let the undissolved solid settle. Separate the saturated solution from the excess solid by centrifugation or filtration. Ensure the temperature is maintained during this step to prevent precipitation.

- **Analysis:** Determine the concentration of **Cedrenyl acetate** in the clear, saturated solution using a validated analytical method, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- **Replicates:** The experiment should be performed in at least triplicate.

Method 2: Determination of Solubility in Ethanol (Adapted for Essential Oil Components)

This protocol is a common method used in the fragrance industry to determine the solubility of essential oil components in aqueous ethanol solutions.^{[10][11]}

Principle: The test substance is titrated with an ethanol solution of a specific concentration at a constant temperature until a clear solution is obtained.

Apparatus:

- Graduated cylinder or test tube
- Burette
- Constant temperature bath (e.g., 20°C)

Procedure:

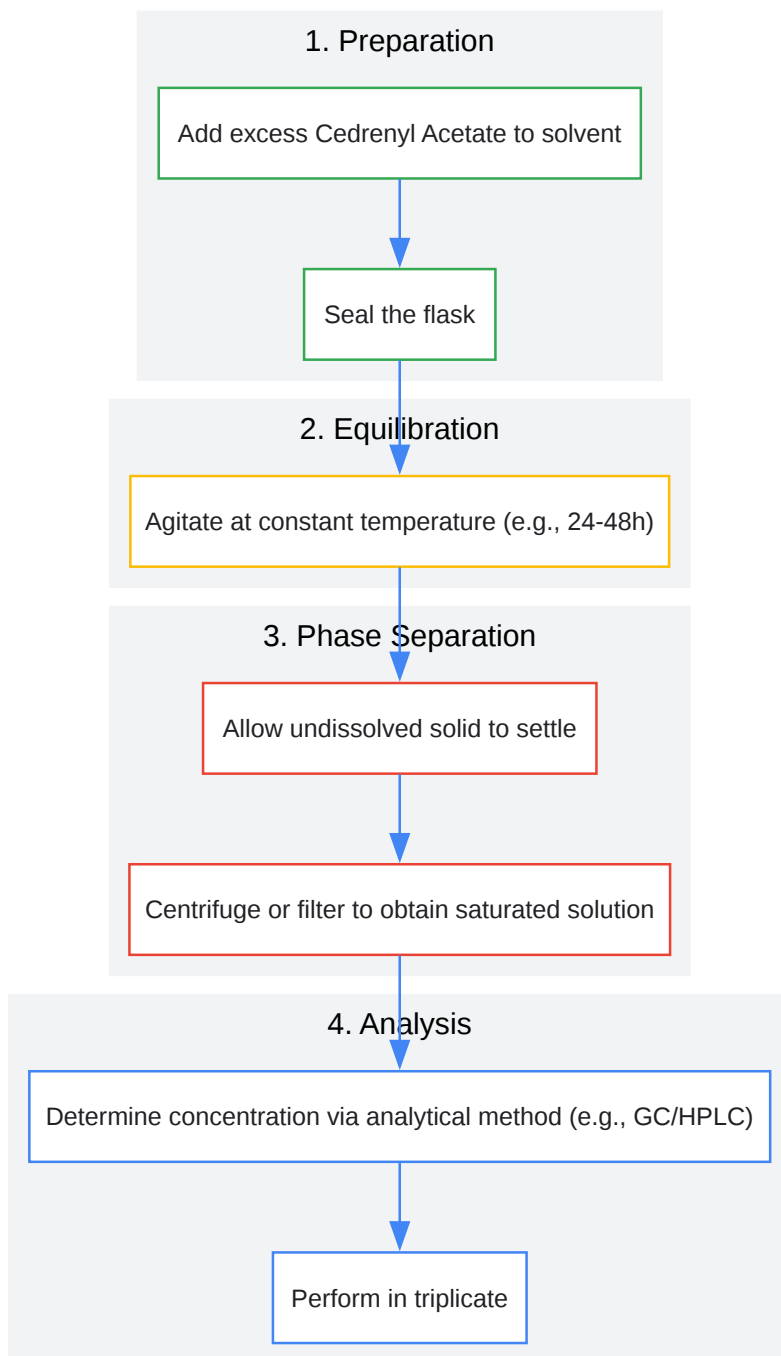
- **Sample Preparation:** Accurately measure a specific volume (e.g., 1 mL) of **Cedrenyl acetate** into a graduated cylinder or test tube.
- **Temperature Control:** Place the cylinder with the sample in a constant temperature bath maintained at 20°C.
- **Titration:** Gradually add a specified concentration of aqueous ethanol solution (e.g., 90% v/v) from a burette in small increments.
- **Observation:** After each addition, vigorously shake the mixture and observe for complete dissolution. The endpoint is reached when the solution becomes perfectly clear.

- Calculation: Record the volume of the ethanol solution required to achieve complete dissolution. The solubility can be expressed as the volume of ethanol required to dissolve one volume of the substance.

Experimental Workflow Diagram

The following diagram illustrates the logical steps involved in a typical solubility determination experiment using the shake-flask method.

Workflow for Solubility Determination (Shake-Flask Method)

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Workflow for Solubility Determination (Shake-Flask Method)

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